

# p-Tolualdehyde-d4 safety data sheet

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## Compound of Interest

Compound Name: *p*-Tolualdehyde-d4

Cat. No.: B12316089

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An in-depth review of the safety data for **p-Tolualdehyde-d4** reveals a scarcity of specific toxicological and safety information for this deuterated compound. The available documentation primarily pertains to its non-deuterated analogue, p-Tolualdehyde (CAS No. 104-87-0). For the purpose of this guide, the safety and toxicological data of p-Tolualdehyde will be presented as a surrogate, a standard practice in the absence of specific data for isotopically labeled compounds, as their fundamental chemical properties and hazards are generally considered comparable.

## Physical and Chemical Properties

The physical and chemical characteristics of p-Tolualdehyde are summarized below. These properties are essential for the safe handling, storage, and use of the substance in a research environment.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O
Molecular Weight	120.15 g/mol [1][2]
Appearance	Colorless to light yellow liquid[2][3][4]
Odor	Organic, aromatic, almond-like[2][3][5]
Boiling Point	204 - 205 °C (399 - 401 °F) at 760 mmHg[1][3][6]
Melting Point	-6 °C (21.2 °F)[3][6]
Flash Point	71 °C (159.8 °F)[3][6] - 80 °C (176 °F)[7]
Autoignition Temperature	435 °C (815 °F)[3][6][7]
Density	1.015 - 1.019 g/mL at 25 °C[3][5][6]
Vapor Pressure	<1 mbar at 20 °C[3][6]
Vapor Density	4.1 (Air = 1)[3][6]
Solubility	Limited solubility in water; soluble in organic solvents like alcohol, ether, and oils.[2][5]
Refractive Index	~1.545 (20 °C, D)[5]

## Hazard Identification and GHS Classification

p-Tolualdehyde is classified as a hazardous substance. Researchers and laboratory personnel must be aware of its potential dangers before handling.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[1][4]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3]

Signal Word: Warning[1]

## First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[1]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[1][6][7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. If skin irritation persists, consult a physician.[1][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[1]

## Fire-Fighting Measures

Due to its combustible nature, specific precautions must be taken in the event of a fire.

Measure	Details
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO <sub>2</sub> ). <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> Water mist may be used to cool closed containers. <a href="#">[3]</a>
Specific Hazards	Combustible liquid. Vapors are heavier than air and may travel along the ground to ignition sources. <a href="#">[7]</a> Containers may explode when heated. <a href="#">[3]</a> <a href="#">[7]</a>
Hazardous Combustion Products	Carbon monoxide (CO) and Carbon dioxide (CO <sub>2</sub> ). <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Handling, Storage, and Personal Protection

Proper procedures for handling, storage, and personal protection are essential to minimize risk.

Aspect	Recommendations
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Keep away from heat, sparks, and open flames.[1][7][8] Use in a well-ventilated area and take measures to prevent the buildup of electrostatic charge.[7][8]
Storage	Store in a cool, dry, and well-ventilated place.[7][8] Keep container tightly closed.[1][7][8] Store under an inert gas as the material is air-sensitive.[1][9]
Engineering Controls	Use local exhaust ventilation or other engineering controls to maintain airborne levels below exposure limits. Ensure eyewash stations and safety showers are close to the workstation.[3][7]
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA or EN 166 standards.[3][8][9]
Skin Protection	Handle with compatible chemical-resistant gloves (e.g., Butyl rubber, Viton). Wear a complete suit protecting against chemicals.[3][8]
Respiratory Protection	If risk assessment warrants, use a full-face respirator with an appropriate cartridge (e.g., multi-purpose combination) as a backup to engineering controls.

## Toxicological Information

Toxicological data, primarily from animal studies, informs the hazard classification.

Parameter	Species	Route	Value	Observation
LD50	Rat	Oral	1600 mg/kg[1][7] [8]	Behavioral: Somnolence (general depressed activity).[1][8]
LD50	Mouse	Oral	3200 mg/kg[7]	-
Skin Irritation	Rabbit	Skin	500 mg	Moderate irritation.[7]
Eye Irritation	Rabbit	Eye	100 mg	Moderate irritation.[7]

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[8]

## Experimental Protocols

Detailed methodologies for key safety experiments are crucial for data interpretation and replication.

### Protocol 1: Acute Oral Toxicity (LD50) Determination

This protocol is a generalized procedure based on OECD Guideline 423 (Acute Toxic Class Method).

- Objective: To determine the median lethal dose (LD50) of p-Tolualdehyde when administered orally.
- Test Animals: Healthy, young adult laboratory rats (e.g., Sprague-Dawley), typically females, are used. Animals are acclimatized for at least 5 days before dosing.
- Procedure:
  - Animals are fasted overnight prior to dosing.

- The test substance is administered in a single dose by gavage using a stomach tube.
- A stepwise procedure is used with a group of 3 animals per step. Dosing starts at a level expected to be toxic.
- Based on the survival or mortality of the animals in the first step, the dose for the next group is adjusted up or down.
- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.<sup>[1][8]</sup>
- Data Analysis: The LD50 is calculated based on the mortality data from the different dose groups using appropriate statistical methods.

## Protocol 2: In Vivo Skin Irritation/Corrosion Test

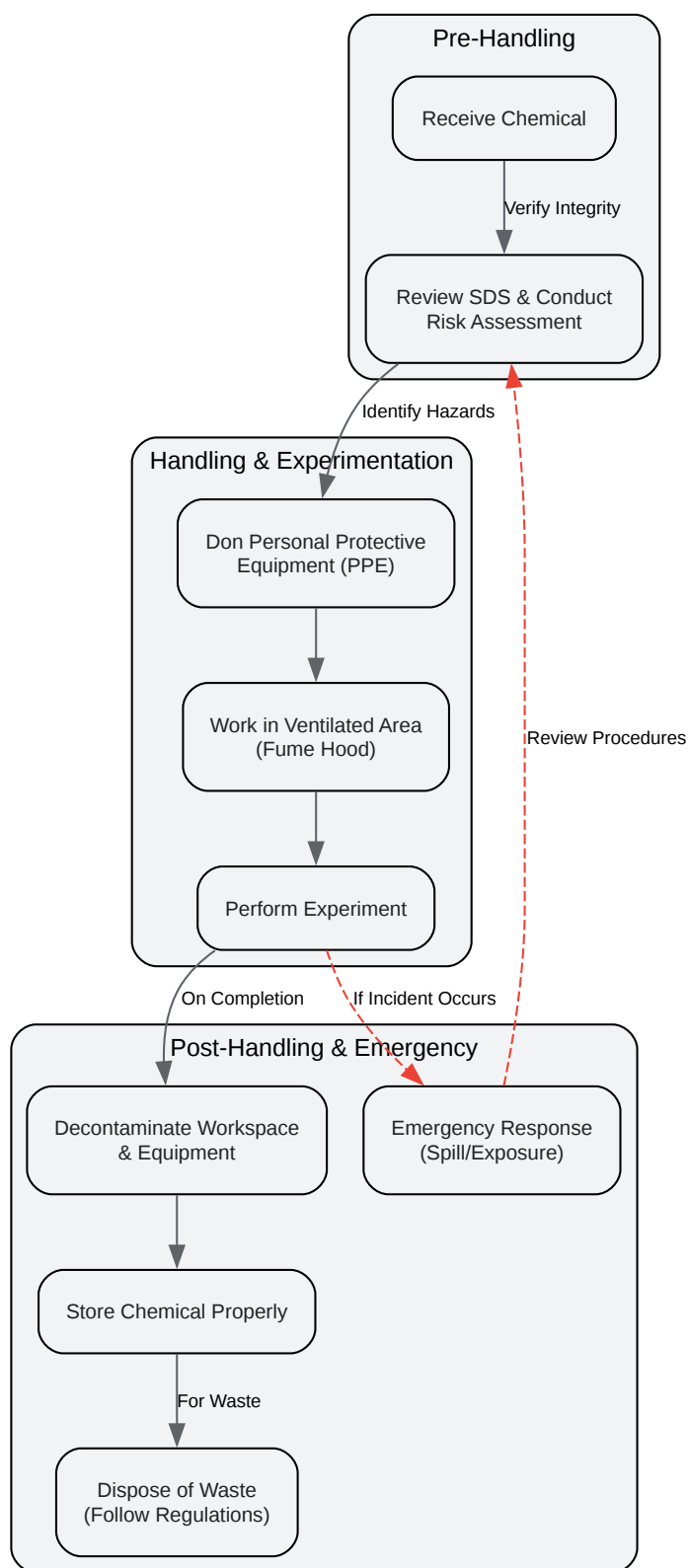
This protocol is based on OECD Guideline 404.

- Objective: To assess the potential of p-Tolualdehyde to cause skin irritation or corrosion.
- Test Animals: Albino rabbits are typically used for this assay.
- Procedure:
  - A small area (approx. 6 cm<sup>2</sup>) of the animal's dorsal skin is clipped free of fur 24 hours before the test.
  - A measured amount (e.g., 0.5 mL of liquid) of the test substance is applied to a small gauze patch, which is then applied to the prepared skin. The patch is held in place with tape.
  - The exposure duration is typically 4 hours. After exposure, the patch is removed, and the skin is gently cleaned.
  - The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- Data Analysis: The severity of the skin reactions is scored according to a standardized scale. The substance is classified as an irritant based on the mean scores for erythema and edema.<sup>[7]</sup><sup>[8]</sup>

## Visualizations

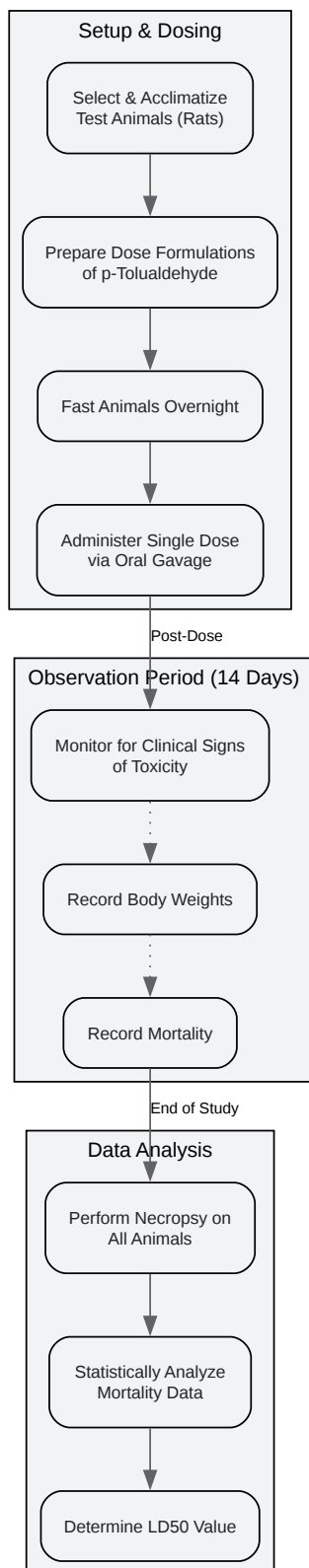
## Logical Workflow for Safe Chemical Handling



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Caption: Logical workflow for the safe handling of hazardous chemicals.

# Experimental Workflow for Acute Oral Toxicity (LD50) Study



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Caption: Simplified workflow for an acute oral toxicity (LD50) experiment.

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